

Technical Application Note: Solubility Profiling & Handling of 5-(2,4-Difluorophenyl)oxazole

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Compound of Interest

Compound Name: 5-(2,4-Difluorophenyl)oxazole

CAS No.: 2002657-55-6

Cat. No.: B6353411

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Executive Summary & Compound Identity

5-(2,4-Difluorophenyl)oxazole is a lipophilic heterocyclic building block, frequently utilized in the synthesis of COX-2 inhibitors and as a scaffold in Suzuki-Miyaura cross-coupling reactions. [1][2] Due to the electron-withdrawing nature of the difluorophenyl group and the aromaticity of the oxazole ring, this compound exhibits low aqueous solubility and requires specific organic solvent handling for biological assays and analytical chemistry.[1]

Critical Distinction: Do not confuse with its isomer, 5-(2,4-Difluorophenyl)isoxazole (CAS 138716-46-8).[1][2] The position of the heteroatoms significantly affects hydrogen bonding capability and metabolic stability.

Physicochemical Profile

Property	Value / Description
CAS Number	2002657-55-6
Molecular Formula	C ₉ H ₅ F ₂ NO
Molecular Weight	181.14 g/mol
Predicted LogP	~2.6 – 3.0 (Lipophilic)
Appearance	White to off-white crystalline solid
Primary Solvents	DMSO (Stock), Methanol (Analytical), Ethanol

Solubility Profile: DMSO vs. Methanol[1][4]

A. Dimethyl Sulfoxide (DMSO) – The Primary Stock Solvent

Status: Recommended for Stock Solutions (10–50 mM) DMSO is the gold standard for preparing concentrated stock solutions of **5-(2,4-Difluorophenyl)oxazole** for biological screening.[1][2] The polar aprotic nature of DMSO disrupts the crystal lattice of the aryl-oxazole effectively.[1]

- Expected Solubility: > 20 mg/mL (> 100 mM).[2]
- Mechanism: Dipole-dipole interactions between DMSO and the polarized oxazole ring.[1][2]
- Risk Factor: Hygroscopicity. DMSO absorbs atmospheric water.[2][3] If water content exceeds 1-2%, the lipophilic oxazole may precipitate ("crash out") upon freeze-thaw cycles. [1][2]

B. Methanol (MeOH) – The Analytical Solvent

Status: Recommended for LC-MS/HPLC Dilutions Methanol is ideal for preparing working solutions for chromatography but is not recommended for long-term storage of high-concentration stocks due to volatility and lower solubility limits compared to DMSO.[1][2]

- Expected Solubility: Moderate (1–10 mg/mL).[2]

- Application: Use for diluting DMSO stocks prior to mass spectrometry to prevent column pressure issues associated with viscous DMSO plugs.[2]

Detailed Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution in DMSO

Objective: Create a stable, precipitation-free master stock for biological assays.

Materials:

- **5-(2,4-Difluorophenyl)oxazole** (Solid)[1][2]
- Anhydrous DMSO ($\geq 99.9\%$, stored over molecular sieves)[1]
- Amber glass vial (borosilicate) or low-binding polypropylene tube[1][2]

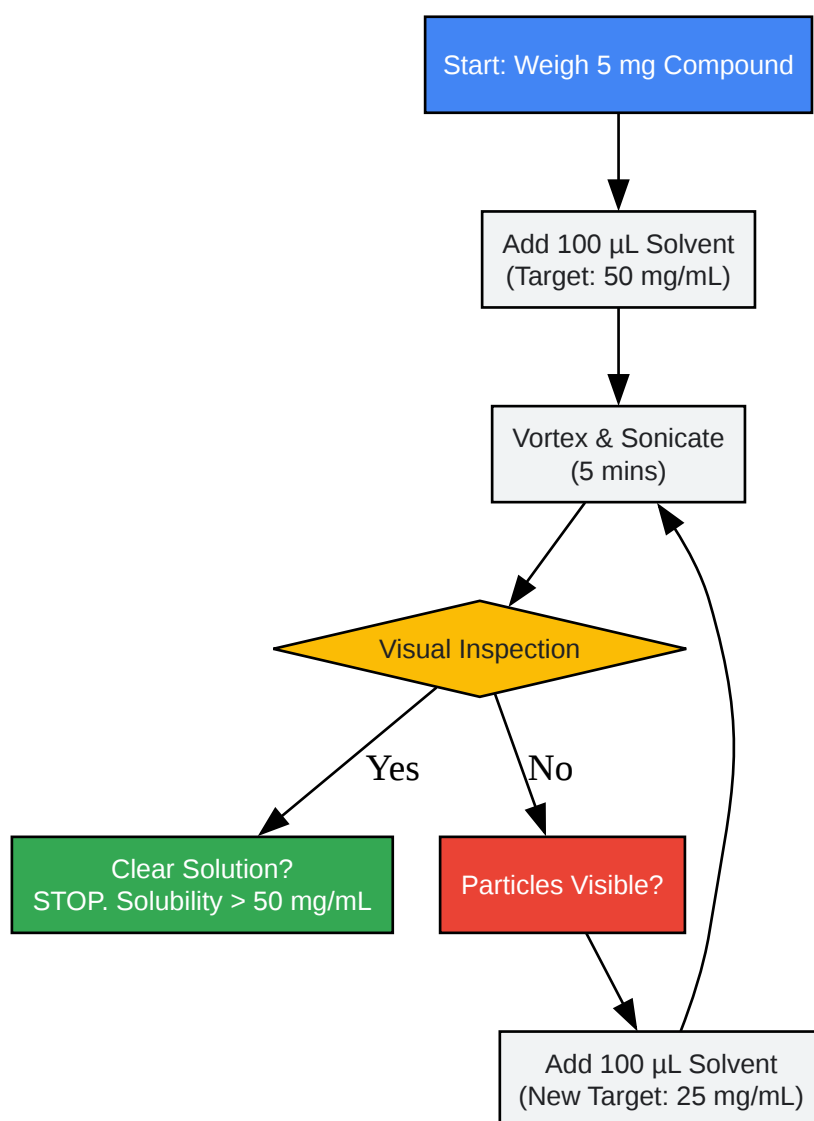
Workflow:

- Calculate: For 10 mg of compound (MW 181.14), required DMSO volume for 10 mM is 5.52 mL.[2]
 - Formula:
[1][2]
- Weigh: Tare the amber vial. Weigh the solid directly into the vial to avoid transfer losses.
- Solvent Addition: Add the calculated volume of Anhydrous DMSO.
 - Tip: Pipette slowly down the side of the vial to wash down adherent powder.
- Dissolution:
 - Vortex: 30 seconds at medium speed.
 - Sonication: If visible particles remain, sonicate in a water bath at ambient temperature (20–25°C) for 5 minutes.[2] Do not heat above 40°C to avoid degradation.[2]

- QC Check: Hold the vial against a light source. The solution must be completely clear. Any turbidity indicates incomplete dissolution or impurities.[2]

Protocol B: Rapid Solubility Limit Test (Saturation Method)

Objective: Empirically determine if a specific concentration (e.g., 50 mM) is achievable.[1][2]



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Figure 1: Step-wise saturation workflow to determine approximate solubility limits without using excessive compound.[1][2]

Handling & Storage Guidelines

The "Freeze-Thaw" Hazard

Lipophilic oxazoles in DMSO are prone to precipitation if moisture enters the vial.[1][2]

- Storage: Store stocks at -20°C or -80°C.
- Aliquot: Divide the master stock into single-use aliquots (e.g., 50 µL) to prevent repeated freeze-thaw cycles.
- Thawing: Thaw completely at room temperature and vortex before use. If a precipitate is visible, warm to 37°C for 5 minutes and vortex.

Chemical Stability[1][2]

- Acid Sensitivity: The oxazole ring can be protonated in strong acids, potentially altering solubility.[2] Maintain neutral pH in aqueous dilutions.[2]
- Light: Store in amber vials to protect from potential photodegradation, although aryl-oxazoles are generally photostable.[1][2]

References & Grounding

- ChemScene. (2023).[2] Product Data: **5-(2,4-Difluorophenyl)oxazole** (CAS 2002657-55-6). [1][2][4] Retrieved from
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- Di, L., & Kerns, E. (2016). Drug-Like Properties: Concepts, Structure Design and Methods. Academic Press.[2] (Standard reference for solubility protocols).

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Sources

- 1. Buy N-[[5-(2,4-difluorophenyl)-1,2-oxazol-3-yl]methyl]furan-2-carboxamide | 1021265-07-5 [smolecule.com]
- 2. 5-(2,4-Difluorophenyl)isoxazole | C₉H₅F₂NO | CID 2774710 - PubChem [pubchem.ncbi.nlm.nih.gov]
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